

Application Notes and Protocols for Yeats4-IN-1 in DMSO

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Compound of Interest

Compound Name: Yeats4-IN-1

Cat. No.: B12406957

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These application notes provide detailed information on the solubility and stability of **Yeats4-IN-1** in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and use in research applications. This document is intended for researchers, scientists, and professionals in drug development.

Introduction to Yeats4-IN-1

Yeats4-IN-1 is a potent and selective small-molecule inhibitor that binds to the YEATS4 (YEATS domain-containing protein 4) protein.[1][2] Specifically, it targets the KAc (acetylated lysine) recognition site within the YEATS domain with a high affinity, exhibiting a K_i value of 33 nM.[2] YEATS4 is an epigenetic reader protein implicated in various cellular processes, including transcriptional regulation and chromatin remodeling. Its dysregulation has been associated with several cancers, making it a target of interest for therapeutic development. **Yeats4-IN-1** serves as a valuable chemical probe for studying the biological functions of YEATS4 and for validating it as a potential drug target.

Solubility of Yeats4-IN-1 in DMSO

Yeats4-IN-1 exhibits good solubility in DMSO, making it a suitable solvent for preparing stock solutions for in vitro and in vivo studies.

Table 1: Solubility and Stock Solution Preparation for **Yeats4-IN-1** in DMSO

Parameter	Value	Source
Molecular Weight	412.57 g/mol	[1]
Appearance	Solid	[1]
Recommended Stock Solution Concentrations	1 mM, 5 mM, 10 mM	

Note: While specific maximum solubility data is not publicly available, the compound is readily soluble at the recommended stock concentrations.

Protocol for Preparing a 10 mM Stock Solution of Yeats4-IN-1 in DMSO:

Materials:

- **Yeats4-IN-1** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Calculate the required mass of **Yeats4-IN-1**. To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 412.57 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1257 \text{ mg}$
- Weigh the **Yeats4-IN-1** powder. Carefully weigh out approximately 4.13 mg of **Yeats4-IN-1** and place it in a sterile microcentrifuge tube.

- Add DMSO. Add 1 mL of anhydrous DMSO to the tube containing the **Yeats4-IN-1** powder.
- Dissolve the compound. Vortex the solution until the **Yeats4-IN-1** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Store the stock solution. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Stability of Yeats4-IN-1 in DMSO

Proper storage of **Yeats4-IN-1** solutions is crucial to maintain their stability and biological activity.

Table 2: Storage and Stability Guidelines for **Yeats4-IN-1**

Form	Storage Temperature	Stability Period	Source
Solid Powder	-20°C	3 years	
4°C	2 years		
In DMSO	-80°C	6 months	
-20°C	1 month		

General Recommendations for Maintaining Stability:

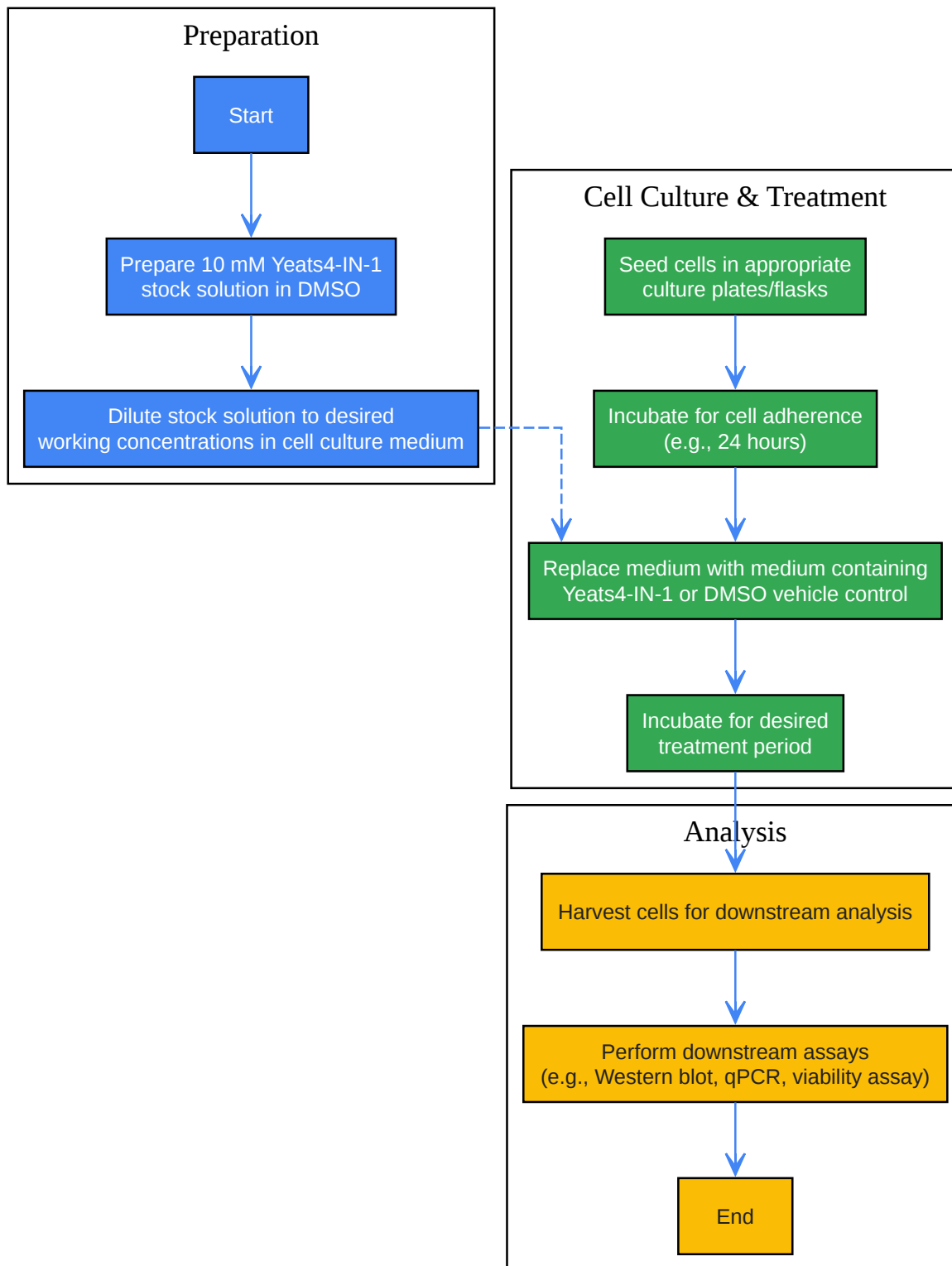
- Use Anhydrous DMSO: DMSO is hygroscopic and can absorb water from the atmosphere, which may affect the stability of the dissolved compound. Use high-purity, anhydrous DMSO for preparing stock solutions.
- Aliquot Stock Solutions: To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.
- Protect from Light: While not explicitly stated for **Yeats4-IN-1**, it is good practice to store stock solutions in amber vials or otherwise protected from light to prevent photodegradation.

Experimental Protocols

In Vitro Cell-Based Assay Protocol

This protocol provides a general workflow for treating cultured cells with **Yeats4-IN-1** to assess its biological effects.

Workflow for In Vitro Cell-Based Assays:



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Caption: Workflow for a typical in vitro cell-based experiment using **Yeats4-IN-1**.

Detailed Steps:

- Prepare **Yeats4-IN-1** Working Solutions:
 - Thaw a single-use aliquot of the 10 mM **Yeats4-IN-1** stock solution.
 - Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. Prepare a vehicle control using the same final concentration of DMSO in the medium.
- Cell Seeding:
 - Seed your cells of interest into the appropriate culture vessels (e.g., 96-well plates for viability assays, 6-well plates for protein or RNA analysis).
 - Allow the cells to adhere and grow for approximately 24 hours or until they reach the desired confluency.
- Cell Treatment:
 - Carefully remove the existing culture medium from the cells.
 - Add the prepared media containing the different concentrations of **Yeats4-IN-1** or the DMSO vehicle control to the respective wells.
 - Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Downstream Analysis:
 - Following incubation, harvest the cells and proceed with your chosen downstream analysis, such as cell viability assays (e.g., MTT, CellTiter-Glo), western blotting for protein expression changes, or qPCR for gene expression analysis.

In Vivo Formulation and Administration

For in vivo studies, **Yeats4-IN-1** can be formulated for administration, for example, via oral (p.o.) or intraperitoneal (i.p.) injection. The following are example formulations; the optimal formulation may vary depending on the specific experimental requirements.

Table 3: Example In Vivo Formulations for **Yeats4-IN-1**

Formulation Component	Percentage
Formulation 1 (for injection)	
DMSO	10%
Tween 80	5%
Saline (0.9% NaCl)	85%
Formulation 2 (for injection)	
DMSO	10%
PEG300	40%
Tween 80	5%
Saline (0.9% NaCl)	45%

Source:

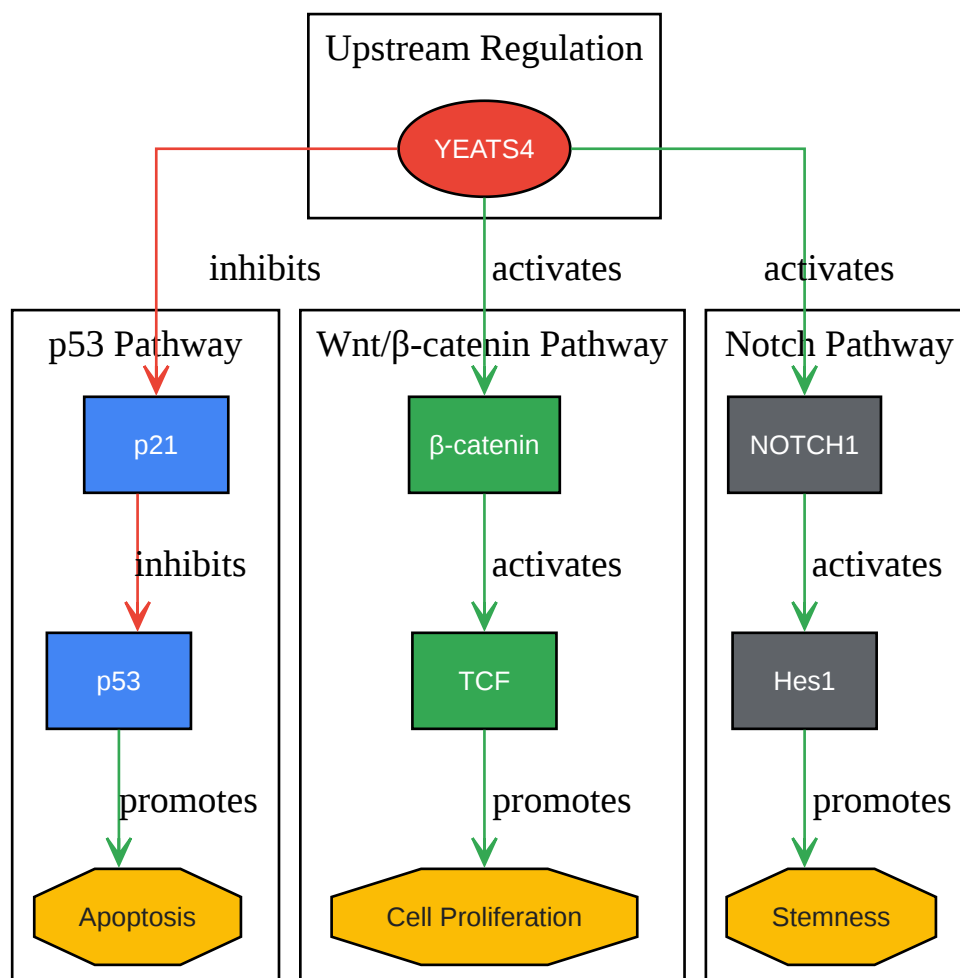
Protocol for Preparing In Vivo Formulation 1:

- Prepare a concentrated stock solution of **Yeats4-IN-1** in DMSO. The concentration will depend on the desired final dosing concentration.
- In a sterile tube, add 100 µL of the **Yeats4-IN-1** DMSO stock solution.
- Add 50 µL of Tween 80 and mix thoroughly.
- Add 850 µL of sterile saline (0.9% NaCl) and mix until a clear solution is formed.
- The formulation should be prepared fresh before each use.

Signaling Pathways Involving YEATS4

YEATS4 is known to be involved in several key signaling pathways that are often dysregulated in cancer. Understanding these pathways is crucial for interpreting the effects of **Yeats4-IN-1**.

Diagram of Key YEATS4 Signaling Pathways:



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Caption: Simplified diagram of signaling pathways modulated by YEATS4.

YEATS4 has been shown to:

- Inhibit the p53 tumor suppressor pathway: It can suppress the expression of p21, a key downstream target of p53, thereby inhibiting apoptosis.

- Activate the Wnt/ β -catenin signaling pathway: This can lead to increased cell proliferation.
- Activate the Notch signaling pathway: This can promote cancer cell stemness.

By inhibiting YEATS4, **Yeats4-IN-1** is expected to counteract these effects, leading to cell cycle arrest, induction of apoptosis, and reduced cell proliferation.

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References

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